

# Potential Therapeutic Effects of Isobutyl Angelate: A Technical Guide

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## Compound of Interest

Compound Name: *Isobutyl angelate*

Cat. No.: *B145879*

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## Introduction

**Isobutyl angelate**, a volatile ester and a significant component of Roman chamomile (*Anthemis nobilis*) essential oil, has garnered interest for its potential therapeutic applications. Traditionally, Roman chamomile has been used for its calming and anti-inflammatory properties. Modern scientific inquiry has begun to dissect the pharmacological activities of its individual constituents, with **isobutyl angelate** emerging as a molecule of interest. This technical guide provides an in-depth overview of the current understanding of the potential therapeutic effects of **isobutyl angelate**, focusing on its anti-inflammatory, analgesic, and antispasmodic properties. The information presented herein is intended to serve as a resource for researchers and professionals in drug discovery and development.

## Physicochemical Properties of Isobutyl Angelate

Property	Value	Reference
Molecular Formula	C <sub>9</sub> H <sub>16</sub> O <sub>2</sub>	[1]
Molecular Weight	156.22 g/mol	[1]
Appearance	Colorless liquid	[2]
Odor	Faint, pleasant, chamomile-like	[2]
Boiling Point	176-177 °C	[2]
Density	0.877 g/mL at 25 °C	[2]

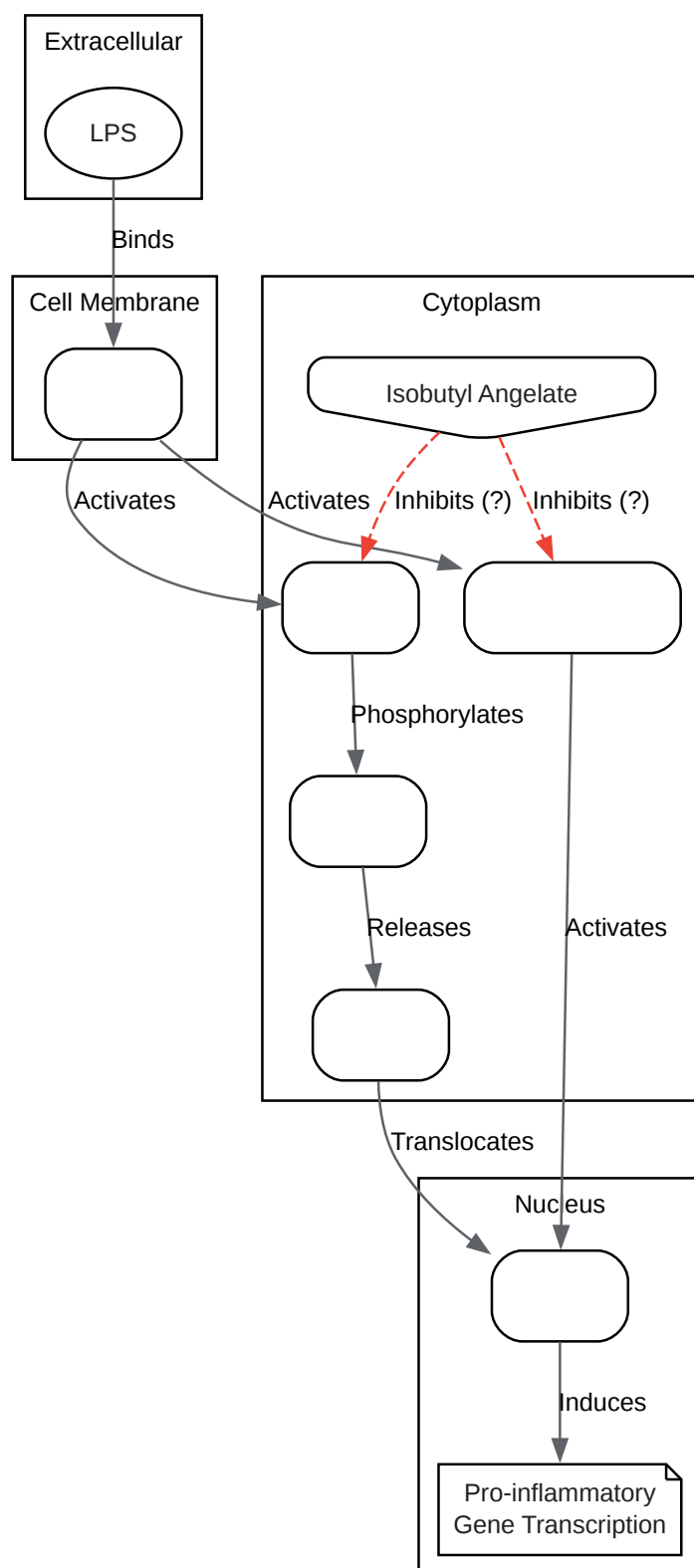
## Potential Therapeutic Effects and Mechanisms of Action

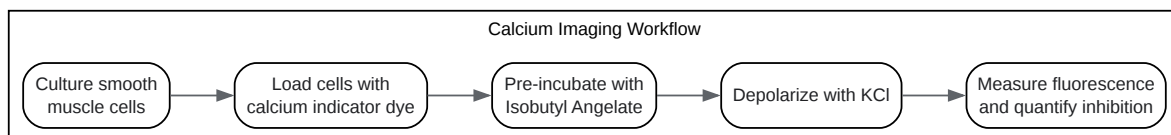
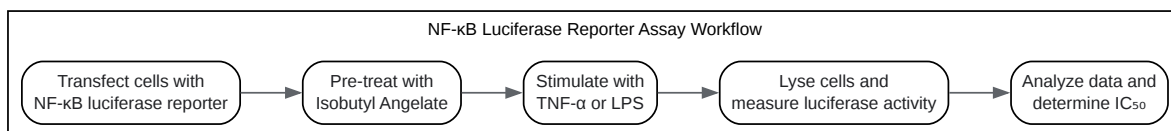
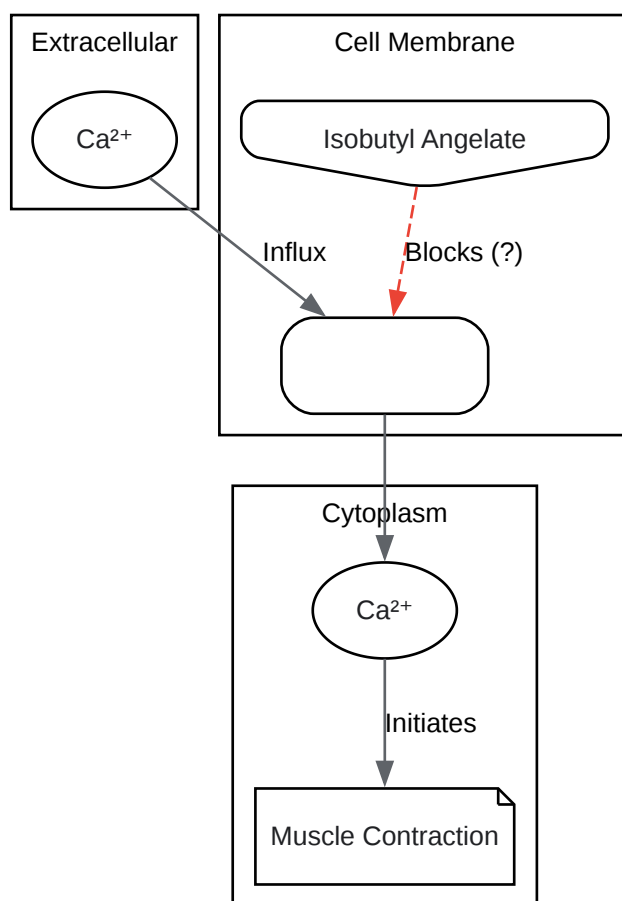
While research specifically focused on **isobutyl angelate** is still emerging, the known bioactivities of angelic acid and its esters provide a strong foundation for its therapeutic potential.[3]

### Anti-inflammatory Effects

Esters of angelic acid are recognized for their anti-inflammatory properties.[4] The proposed mechanism of action for these compounds involves the modulation of key inflammatory signaling pathways.

Inflammatory responses are largely mediated by the activation of transcription factors such as Nuclear Factor-kappa B (NF-κB) and the Mitogen-Activated Protein Kinase (MAPK) signaling cascade. Upon stimulation by pro-inflammatory signals like lipopolysaccharide (LPS), these pathways trigger the production of inflammatory mediators including tumor necrosis factor-alpha (TNF-α), interleukin-6 (IL-6), and prostaglandin E<sub>2</sub> (PGE<sub>2</sub>). It is hypothesized that **isobutyl angelate** may exert its anti-inflammatory effects by inhibiting these pathways.





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